

An In-Depth Technical Guide to EPDM Grades and Their General Characteristics

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Compound of Interest

Compound Name: *Ethylene/propylene/diene
terpolymer*

Cat. No.: *B3182867*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Ethylene Propylene Diene Monomer (EPDM) rubber grades, detailing their core characteristics, the methodologies used to determine these properties, and the relationships between them. EPDM is a synthetic elastomer known for its excellent resistance to heat, ozone, weathering, and polar substances, making it a versatile material in various demanding applications.

Core Characteristics of EPDM Grades

The performance of EPDM is largely dictated by its molecular architecture. The key parameters that define different EPDM grades are Mooney viscosity, ethylene content, and the type and concentration of the diene monomer. These characteristics influence the material's processability, mechanical properties, and overall performance.

Data Summary of Common EPDM Grades

The following tables summarize the typical properties of various commercially available EPDM grades, providing a comparative overview for material selection.

Table 1: Non-Oil Extended EPDM Grades

Grade	Manufacturer	Mooney Viscosity (MU @ 125°C, ML 1+4)	Ethylene Content (wt%)	ENB Content (wt%)
NORDEL™ IP 4640	Dow	40	55.0	5.0
KEP270	Kumho	High	Low	Medium
KEP570F	Kumho	59.0 ± 6.0	70.0 ± 3.0	4.5 ± 1.0
Vistalon™ 7602	ExxonMobil	65	55	7.5
Vistalon™ 8600	ExxonMobil	90 (estimated)	58	8.9

Note: "High," "Medium," and "Low" are qualitative descriptors provided by the manufacturer.

Table 2: Oil Extended EPDM Grades

Grade	Manufacturer	Mooney Viscosity (MU)	Oil Content (phr)	Ethylene Content (wt%)	ENB Content (wt%)
SUPRENE EPDM 600WF	SK Corporation	61 (@ 100°C)	100	72	-
Keltan® 10675C	ARLANXEO	67 ± 4 (@ 150°C, ML 1+8)	33.3	65.0 ± 2.1	6.0 ± 0.5
Vistalon™ 8800	ExxonMobil	73 (@ 125°C)	15	54	10

Note: Mooney viscosity test conditions can vary between grades and manufacturers.

Experimental Protocols

The characterization of EPDM grades relies on standardized testing procedures. The following sections detail the methodologies for the key experiments cited in the data tables.

Mooney Viscosity

Standard: ASTM D1646 - Standard Test Methods for Rubber—Viscosity, Stress Relaxation, and Pre-Vulcanization Characteristics (Mooney Viscometer).

Methodology:

- **Apparatus:** A shearing disk viscometer (Mooney Viscometer) equipped with a rotor.
- **Sample Preparation:** A sample of the uncured EPDM is preheated to the specified test temperature, typically 125°C or 150°C.
- **Procedure:** The sample is placed in the viscometer chamber, and the rotor is started. The resistance of the rubber to the shearing action of the rotating disk is measured as torque.
- **Reading:** The Mooney viscosity is recorded after a specified time, typically 4 minutes for the large rotor (ML 1+4). The "1" indicates a 1-minute pre-heat time, and the "4" indicates the time in minutes after which the reading is taken. The result is reported in Mooney Units (MU).

Ethylene Content

Standard: ASTM D3900 - Standard Test Methods for Composition of Ethylene-Propylene-Diene (EPDM) Terpolymers by Infrared Spectrophotometry.

Methodology:

- **Apparatus:** An infrared (IR) spectrophotometer.
- **Sample Preparation:** A thin film of the EPDM sample is prepared by pressing or solvent casting.
- **Procedure:** The IR spectrum of the EPDM film is obtained. The relative amounts of ethylene and propylene are determined by analyzing the absorbance of specific infrared bands corresponding to the different monomer units.

- Calculation: The weight percentage of ethylene is calculated from the ratio of the absorbances of the ethylene and propylene bands using a predetermined calibration curve.

Ethylidene Norbornene (ENB) Content

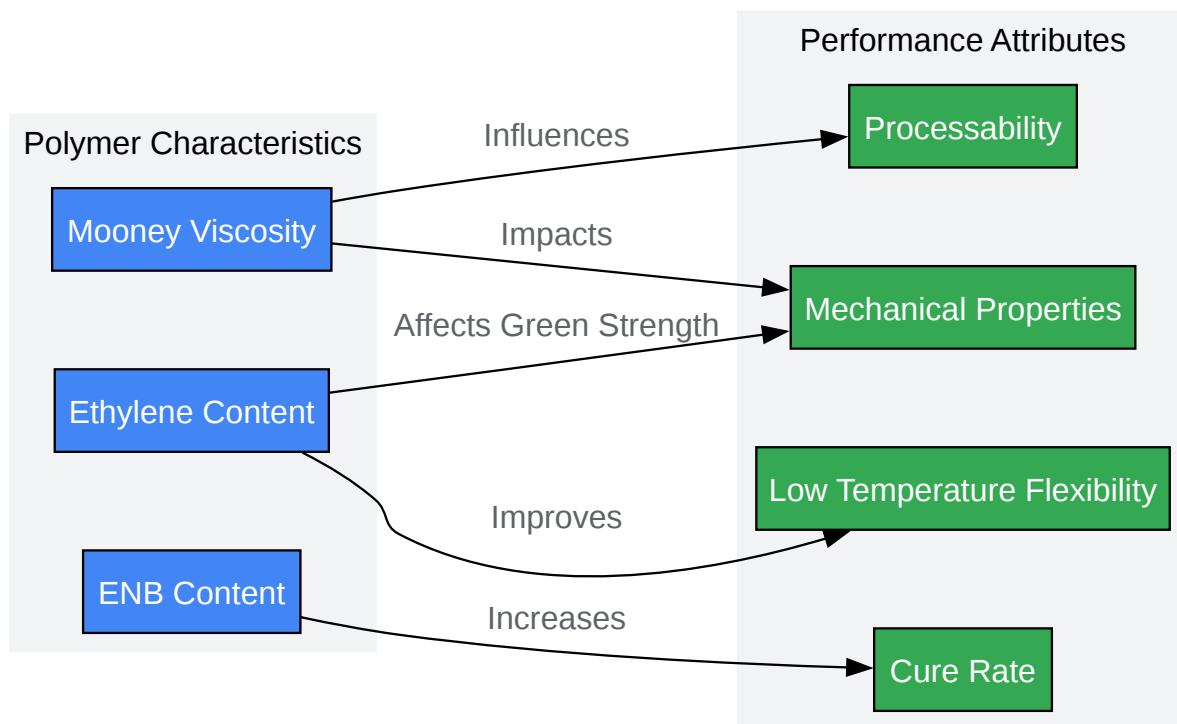
Standard: ASTM D6047 - Standard Test Methods for Determination of Unsaturation in EPDM (Ethylene-Propylene-Diene Terpolymer) Rubber.

Methodology:

- Apparatus: An infrared (IR) spectrophotometer.
- Sample Preparation: A thin film of the EPDM sample is prepared.
- Procedure: The IR spectrum of the EPDM film is recorded. The amount of ENB is determined by measuring the absorbance of the characteristic band for the carbon-carbon double bond in the ENB monomer.
- Calculation: The weight percentage of ENB is calculated from the absorbance value using a calibration curve established with EPDM samples of known ENB content.

Interrelationships of EPDM Characteristics

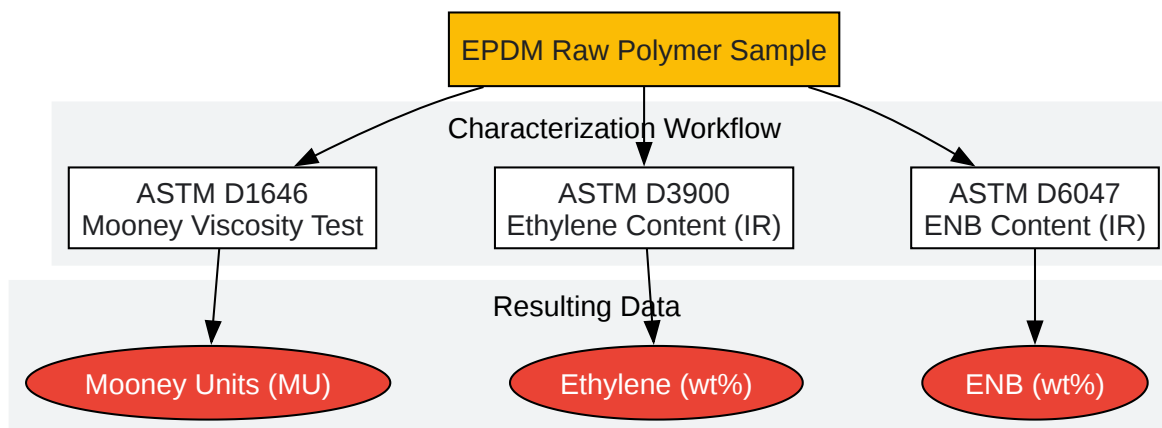
The core properties of EPDM are interconnected and influence the final performance of the rubber compound. The following diagrams illustrate these relationships.



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Caption: Relationship between core EPDM polymer characteristics and performance attributes.

This diagram illustrates how fundamental polymer properties directly impact the processing and end-use performance of EPDM. For instance, a higher Mooney viscosity generally indicates a higher molecular weight, which can lead to better mechanical properties but may present challenges in processing.



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Caption: Experimental workflow for the characterization of EPDM raw polymer.

This workflow diagram outlines the standard testing sequence for determining the key characteristics of an EPDM sample, from the raw material to the final data points. Each test provides a crucial piece of information for defining the grade and predicting its behavior in a given application.

- To cite this document: BenchChem. [An In-Depth Technical Guide to EPDM Grades and Their General Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3182867#epdm-grades-and-their-general-characteristics\]](https://www.benchchem.com/product/b3182867#epdm-grades-and-their-general-characteristics)

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